

Physical Properties of 2-(Bromomethyl)naphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2-(Bromomethyl)naphthalene

Cat. No.: B188764

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This guide provides an in-depth overview of the physical properties of **2-(Bromomethyl)naphthalene**, with a specific focus on its melting point. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. The determination of a compound's melting point is a critical first step in its characterization, offering insights into its purity and identity.

Core Physical Property: Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.

Summary of Reported Melting Point Data

The reported melting point of **2-(Bromomethyl)naphthalene** varies slightly across different sources, which is common for organic compounds. These variations can be attributed to the purity of the sample and the experimental method used for determination. A summary of the reported values is presented below for easy comparison.

Melting Point Range (°C)	Source Citation
51-54	[1] [2] [3]
52-57	[4] [5] [6]
60-62	[7]

Experimental Protocol: Capillary Melting Point Determination

The following is a detailed methodology for determining the melting point of an organic compound such as **2-(Bromomethyl)naphthalene** using the capillary method. This is a widely used and accepted technique in organic chemistry laboratories.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Watch glass
- Thermometer (calibrated)
- Sample of **2-(Bromomethyl)naphthalene**

Procedure:

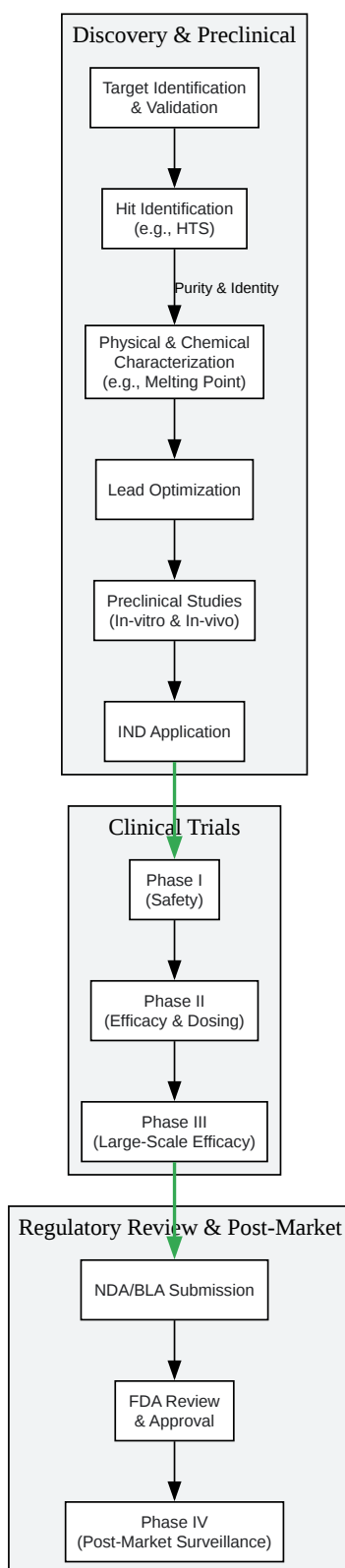
- Sample Preparation:
 - Ensure the **2-(Bromomethyl)naphthalene** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystalline solid using a clean mortar and pestle.[\[6\]](#)

- Place a small amount of the powdered sample onto a clean, dry watch glass.
- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample on the watch glass. A small amount of the solid will be forced into the tube.[\[6\]](#)
 - Invert the capillary tube (sealed end down) and gently tap it on a hard surface to pack the sample down into the sealed end. Alternatively, drop the tube through a long, vertical glass tube to achieve compaction.
 - Repeat this process until the packed sample has a height of 2-3 mm.[\[2\]](#) An excessive amount of sample can lead to a broader melting point range.[\[6\]](#)
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[7\]](#)
 - If the approximate melting point is unknown, a preliminary rapid heating determination can be performed to establish a rough estimate.[\[1\]](#)
 - For an accurate measurement, begin heating at a rate that will bring the temperature to about 15-20°C below the expected melting point.
 - Once within this range, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[5\]](#)
 - Observe the sample through the magnifying eyepiece.
- Recording the Melting Point Range:
 - Record the temperature at which the first droplet of liquid appears. This is the lower limit of the melting point range.[\[8\]](#)
 - Continue to observe the sample and record the temperature at which the last solid crystal melts into a clear liquid. This is the upper limit of the melting point range.[\[5\]](#)
- Post-Measurement:

- Turn off the heating apparatus and allow it to cool.
- Dispose of the used capillary tube in the appropriate glass waste container. Never reuse a capillary tube for a second melting point determination.[\[6\]](#)

Logical Workflow: Drug Discovery and Development Pipeline

The characterization of physical properties, such as the melting point, is a fundamental step in the early stages of the drug discovery and development pipeline. It provides essential data for compound identification, purity assessment, and formulation development. The following diagram illustrates a simplified workflow of this process.



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